

Safety and Operational Guide for the KT-185 Magnetic Tumbler

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Compound of Interest

Compound Name: KT185

Cat. No.: B15579035

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Initial Clarification: The designation "**KT185**" refers to a model of magnetic tumbler, a piece of laboratory equipment used for polishing small metal parts, and not a chemical substance. This guide provides essential safety and operational information for the VEVOR KT-185 Magnetic Tumbler, tailored for researchers, scientists, and drug development professionals who may use such equipment for finishing small, custom-fabricated components.

The following procedures and recommendations have been synthesized from user manuals and safety instructions to ensure safe and efficient operation.

Essential Safety Precautions

Before operating the KT-185 magnetic tumbler, it is crucial to read and understand all safety warnings.^{[1][2]} Failure to adhere to these instructions can result in electrical shock, fire, or serious injury.^[1]

- **Electrical Safety:** Always connect the machine to a properly grounded power outlet.^[1] Ensure the machine's voltage (110V or 220V) corresponds to your local power supply.^[1] Do not operate the tumbler with wet hands or in damp environments.^[2]
- **Operational Safety:** Keep hands, hair, and any loose clothing away from all moving parts during operation.^[1] Before starting the machine, ensure the polishing barrel is securely in place.^[1] It is also important to not overload the polishing barrel; refer to the manufacturer's specifications for maximum capacity.^{[1][2]}

- **Personal Protective Equipment (PPE):** Wear appropriate personal protective equipment, such as safety glasses, when operating the machine to protect from splashes or projectiles.
[2]
- **Maintenance and Cleaning:** Always unplug the machine from its power source before performing any maintenance or cleaning tasks.[1][2]
- **General Workplace Safety:** The work area should be kept clean and well-lit to prevent accidents.[2] This equipment should be kept out of reach of children and untrained personnel.[1][2]

Technical Specifications

The following table summarizes the key quantitative data for the VEVOR KT-185 Magnetic Tumbler.

Specification	Value
Model Numbers	KT-1851, KT-1852, KT-1853
Voltage	110V AC 60Hz or 230V AC 50Hz
Power	250W
Speed	1400-2000 RPM
Timer Control	0-60 minutes
Polishing Barrel Capacity	1.76 lbs / 800 g
Outer Roller Size (in/cm)	7.3 x 5.1 / 18.5 x 13
Inner Roller Size (in/cm)	7.1 x 3.9 / 18 x 10
Machine Dimensions (in/cm)	9.1 x 9.1 x 14.9 / 23 x 23 x 38
Net Weight (lbs/kg)	20.94 / 9.5

Data sourced from product specifications.[3]

Operational Protocol

The following is a step-by-step guide for the proper operation of the KT-185 magnetic tumbler.

1. Setup:

- Unpacking: Carefully remove all components from the packaging and inspect for any damage that may have occurred during transit.^[1]
- Placement: Position the tumbler on a stable, level, and dry surface.^[1]^[2] Ensure there is adequate ventilation around the machine to allow for heat dissipation.^[1]^[2]
- Power Connection: Before plugging in the machine, ensure the power switch is in the "OFF" position.^[2] Connect the power cord to a suitable grounded electrical outlet.^[1]
- Barrel Placement: Securely place the plexiglass polishing barrel onto the machine's base, ensuring it is stable and sits flush.^[1]

2. Polishing Process:

- Prepare Items: Clean the items to be polished to remove any significant dirt or grease.^[2]
- Load Barrel: Place the items into the barrel, followed by the magnetic pins (approximately 200g is often included).^[1]
- Add Solution: Fill the barrel with water and a suitable polishing solution until the items and pins are submerged. Do not overfill.^[1]
- Secure Barrel: Place the lid on the barrel and ensure it is closed securely.^[1]
- Set Controls:
- Set the desired polishing duration using the timer knob (0-60 minutes).^[2]
- Select the rotation mode: one-way or two-way. Two-way rotation is often recommended for more intricate items.^[1]
- Start Operation: Turn the power switch to the "ON" position to begin the polishing cycle.^[1] The machine will automatically stop when the set time has elapsed.^[1]

3. Post-Operation and Disposal Plan:

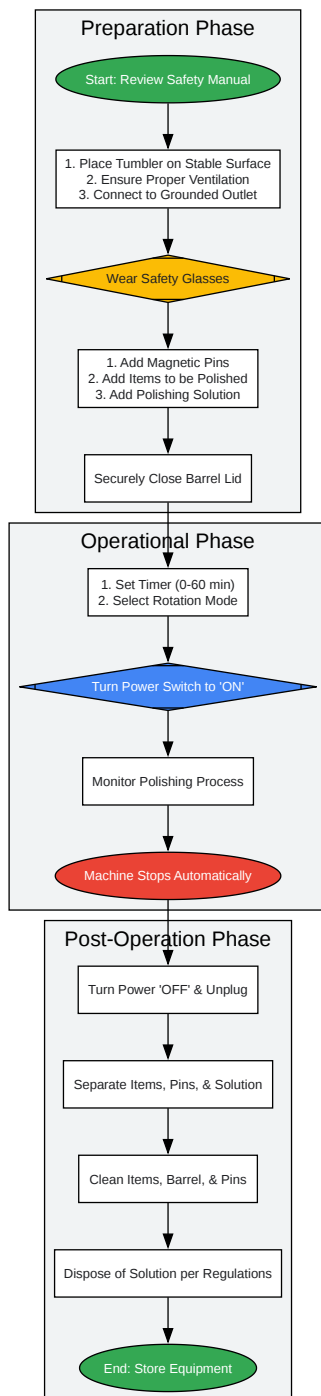
- Shutdown: Once the cycle is complete, turn the power switch to the "OFF" position and unplug the machine.
- Unloading: Carefully remove the lid and pour the contents through a strainer to separate the polished items and magnetic pins from the polishing solution.
- Cleaning:
- Thoroughly rinse the polished items with clean water.
- Clean the polishing barrel and magnetic pins with water after each use to remove any residue.^[1]

- Wipe down the exterior of the machine with a soft, dry cloth.[\[1\]](#)
- Disposal: Dispose of the used polishing solution in accordance with your institution's and local regulations for waste disposal. While many polishing solutions are water-based, they may contain metal particulates after use.
- Storage: Store the machine and its components in a cool, dry place when not in use.[\[1\]](#)

Workflow and Safety Visualization

The following diagram illustrates the logical workflow for the safe operation of the KT-185 Magnetic Tumbler, from initial setup to final disposal.

KT-185 Safe Operation Workflow



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KT-185 Safe Operation Workflow Diagram

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